

# Quantifying Microbial Metabolic Activity with INT Staining: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Iodonitrotetrazolium*

Cat. No.: B1214958

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## Introduction

The quantification of microbial metabolic activity is a cornerstone of microbiology research and is particularly crucial in the field of drug development for screening antimicrobial compounds. One widely used method employs the vital stain 2-(p-iodophenyl)-3-(p-nitrophenyl)-5-phenyl tetrazolium chloride (INT). This application note provides detailed protocols for using INT to quantify metabolic activity in various microorganisms, guidance on data interpretation, and troubleshooting tips.

INT is a water-soluble, pale yellow compound that is readily taken up by microorganisms. In metabolically active cells, dehydrogenase enzymes of the electron transport chain reduce INT to a water-insoluble, red-to-purple formazan product.<sup>[1][2]</sup> The accumulation of this colored precipitate, known as INT formazan (INF), can be quantified spectrophotometrically after extraction, providing a direct measure of the metabolic activity of the microbial population.<sup>[1][2]</sup>

## Principle of the Assay

The reduction of INT is linked to the cellular respiration process. Specifically, electrons from NADH and FADH<sub>2</sub>, generated during catabolism, are passed along the electron transport chain.<sup>[3][4]</sup> INT acts as an artificial electron acceptor, intercepting electrons and becoming reduced to formazan.<sup>[1][2]</sup> Therefore, the rate of formazan production is proportional to the rate of electron transport and, by extension, the overall metabolic activity of the cell.

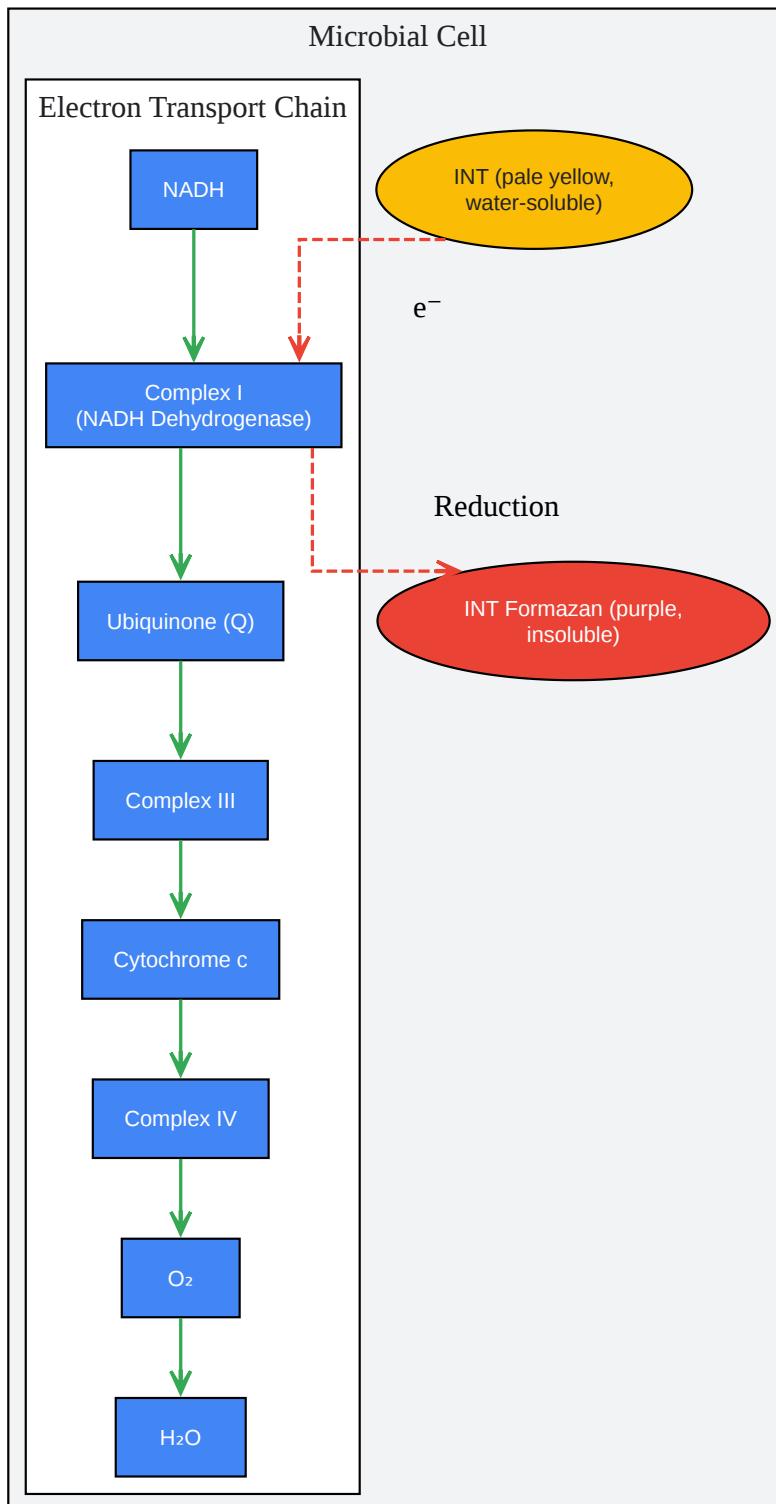
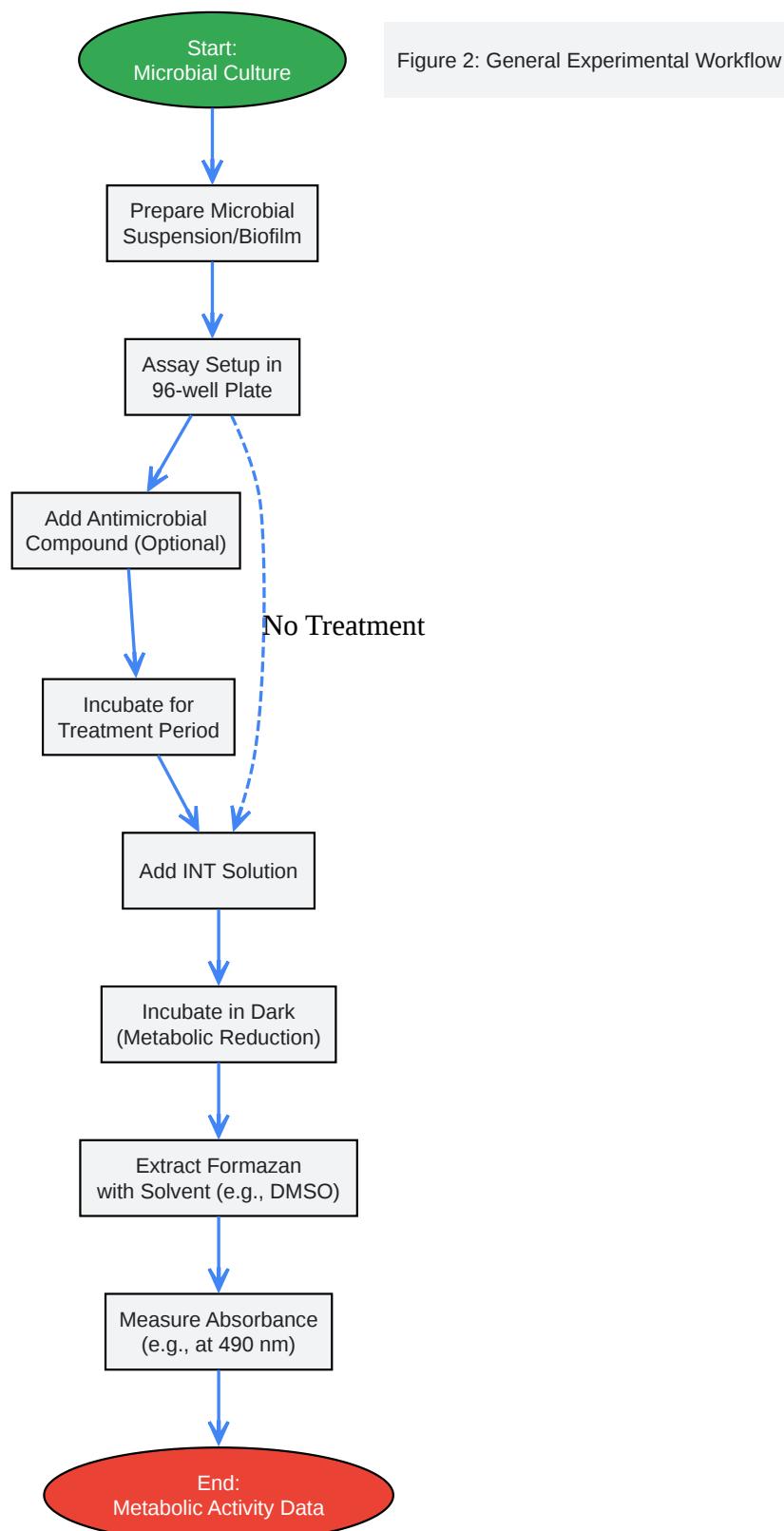
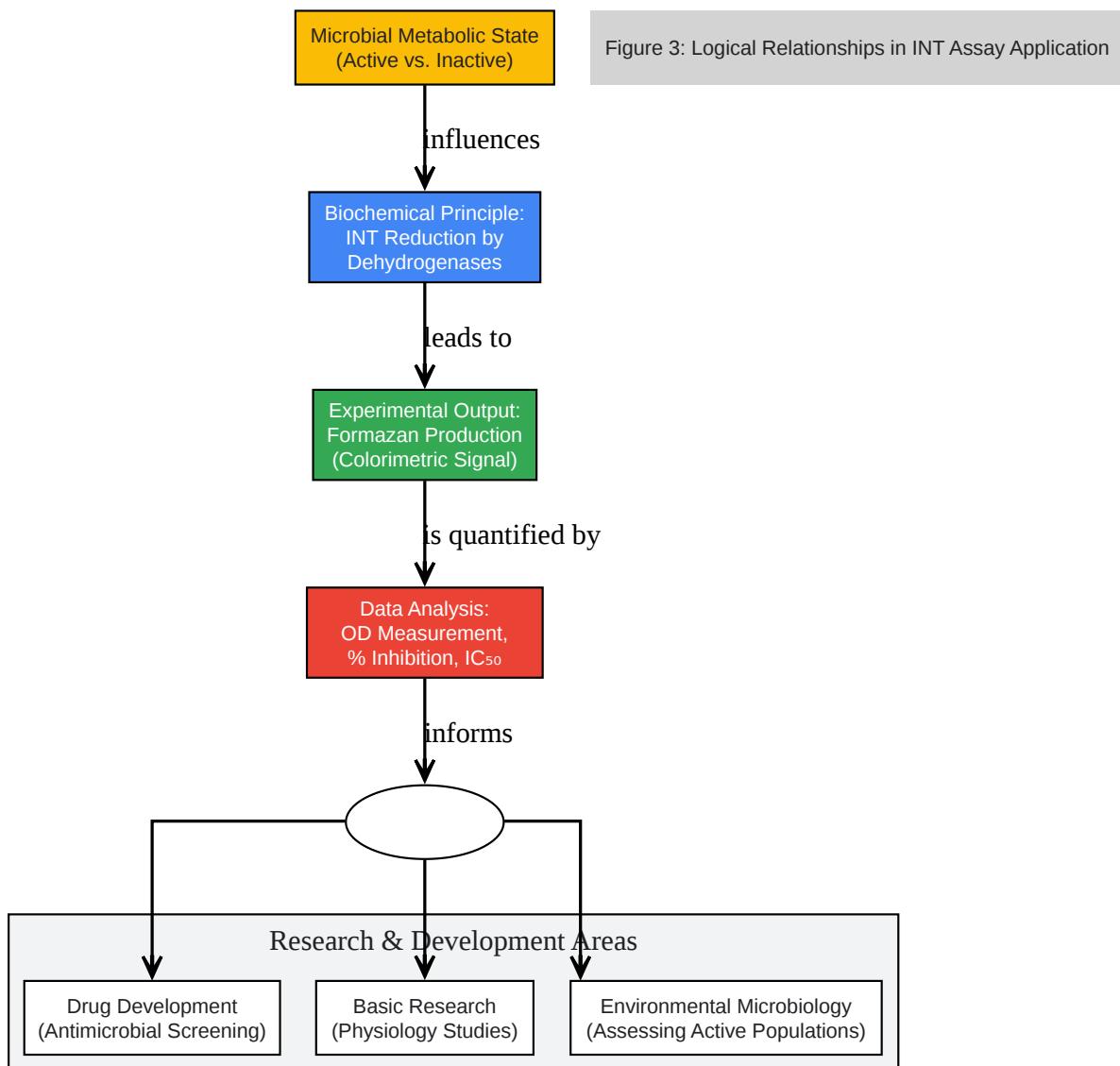


Figure 1: INT Reduction Pathway





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## References

- 1. In Vitro Culturing and Screening of *Candida albicans* Biofilms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Assessing the intracellular primary metabolic profile of *Trichoderma reesei* and *Aspergillus niger* grown on different carbon sources [frontiersin.org]
- 3. youtube.com [youtube.com]
- 4. Assessing the intracellular primary metabolic profile of *Trichoderma reesei* and *Aspergillus niger* grown on different carbon sources - PMC [pmc.ncbi.nlm.nih.gov]
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